

Fenhexamid Spray Application: Detailed Notes and Protocols for Research Plots

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Compound of Interest

Compound Name: Fenhexamid

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These application notes provide detailed protocols for the use of **fenhexamid** in research plots, focusing on techniques to ensure accurate and reproducible results for studies on gray mold (*Botrytis cinerea*). The information compiled is based on a comprehensive review of scholarly articles and research trials.

Introduction to Fenhexamid

Fenhexamid is a locally systemic foliar fungicide belonging to the hydroxylanilide class of chemicals. It is effective against various fungal pathogens, most notably *Botrytis cinerea*, the causal agent of gray mold in a variety of crops, including strawberries and grapes. Its mode of action involves the inhibition of 3-keto reductase, an enzyme essential for sterol biosynthesis in fungi. This specific mode of action necessitates careful management to mitigate the risk of resistance development.^{[1][2][3][4]}

Experimental Design for Small Plot Trials

For reliable and statistically sound results in small plot fungicide trials, a robust experimental design is crucial.

Key Considerations:

- **Randomized Complete Block Design (RCBD):** This is a standard design for agricultural field trials to account for field variability. Treatments are randomly assigned within each block, and each block contains all treatments.
- **Replication:** A minimum of four to six replications for each treatment is recommended to ensure statistical power.[5]
- **Plot Size:** Plot dimensions can vary depending on the crop and available space. For instance, in soybean research, plots of four to six rows wide and 10.7 to 15.3 meters long have been used.[5] For grapevines, plots may consist of a designated number of vines in a row.
- **Untreated Control:** An untreated control group is essential to determine the baseline level of disease and accurately gauge the efficacy of the fungicide treatments.[6]
- **Buffer Zones:** To minimize spray drift between plots, it is advisable to have buffer zones or untreated rows separating the plots.

Quantitative Data from Fenhexamid Research Trials

The following tables summarize quantitative data from various research studies on **fenhexamid** application for the control of gray mold.

Table 1: **Fenhexamid** Application Rates and Efficacy in Strawberry

Application Rate (Active Ingredient)	Formulation	Application Timing	Efficacy (Disease Reduction/Control)	Reference
Not specified	Elevate 50 WDG	During bloom and fruit maturation	Controlled sensitive isolates but not resistant ones in detached fruit studies.[1][2][3]	[Grabke et al., 2013]
Not specified	Fenhexamid	During second peak bloom	Did not show a significant reduction in Botrytis fruit rot compared to fenhexamid alone.[7]	[Mertely et al., 2002]
Not specified	Fenhexamid	Early and late bloom (split applications)	Ranked among the best treatments for yield and Botrytis fruit rot control.[7]	[Mertely et al., 2002]

Table 2: **Fenhexamid** Application Rates and Efficacy in Grapes

Application Rate (Active Ingredient)	Formulation	Application Timing	Efficacy (Disease Reduction/Control)	Reference
Single application	Fenhexamid	0, 2, 4, 6, 8, 10, or 12 weeks after BBCH 68	Efficacy varied with timing, with treatments before bunch closure and shortly after veraison being most effective in Riesling.[8]	[Molitor et al., 2018]
Not specified	Fenhexamid	Flowering (BBCH 68), bunch closure (BBCH 77), and veraison (BBCH 81)	Earlier applications were generally more effective.[9]	[Petit et al., 2011]

Experimental Protocols

Protocol for Sprayer Calibration (CO2 Pressurized Backpack Sprayer)

Accurate application of fungicides in research plots is critical and begins with precise sprayer calibration. The 1/128th of an acre method is a commonly used and straightforward technique for backpack sprayers.[10][11]

Materials:

- CO2 pressurized backpack sprayer with a pressure regulator and gauge
- Nozzles appropriate for fungicide application (e.g., flat fan nozzles)
- Measuring tape

- Stakes or flags for marking the calibration plot
- Stopwatch
- Graduated cylinder or measuring cup (in ounces)
- Water

Procedure:

- Establish a Calibration Plot: On a surface similar to the research plot, measure and mark an area of 1/128th of an acre (approximately 340 square feet or an 18.5 ft x 18.5 ft square).[\[10\]](#)
[\[11\]](#)
- Fill the Sprayer: Fill the sprayer tank halfway with clean water.
- Set the Pressure: While spraying with water, set the desired pressure on the regulator. Ensure the pressure remains constant during operation.[\[12\]](#)
- Time the Application: Spray the calibration plot with water using a consistent walking speed and spray pattern (e.g., holding the wand at a constant height and angle). Record the time it takes to thoroughly and uniformly cover the entire plot. Repeat this step at least three times and calculate the average time.[\[10\]](#)[\[11\]](#)
- Measure the Output: Spray into the graduated cylinder for the average time recorded in the previous step, maintaining the same pressure.[\[10\]](#)[\[11\]](#)
- Calculate Gallons Per Acre (GPA): The number of ounces collected in the measuring container is directly equal to the sprayer's output in gallons per acre (GPA).[\[10\]](#)[\[11\]](#) For example, if you collect 30 ounces, your application rate is 30 GPA.
- Calculate the Amount of **Fenhexamid**: Use the calculated GPA and the recommended product rate from the fungicide label to determine the amount of **fenhexamid** to add to the spray tank.

Protocol for Fenhexamid Spray Application in Research Plots

Materials:

- Calibrated CO2 pressurized backpack sprayer
- Personal Protective Equipment (PPE) as specified on the fungicide label
- **Fenhexamid** product
- Water
- Plot map and stakes

Procedure:

- Prepare the Spray Solution:
 - Based on the sprayer's calibrated output (GPA) and the desired application rate of **fenhexamid**, calculate the amount of product needed for the total area to be sprayed.
 - Fill the sprayer tank halfway with water.
 - Add the measured amount of **fenhexamid** to the tank.
 - Fill the tank with the remaining water to the final volume.
 - Agitate the solution thoroughly.
- Application:
 - Ensure that environmental conditions are suitable for spraying (e.g., low wind speed).
 - Approach the first plot and begin spraying just before the plot boundary to ensure the entire plot receives the treatment.
 - Maintain a constant walking speed and a consistent nozzle height and orientation throughout the application to ensure uniform coverage.
 - Cease spraying just after the plot boundary.

- If the experimental design includes different application rates, thoroughly rinse the sprayer with clean water between treatments to prevent cross-contamination.
- Post-Application:
 - Clean the sprayer thoroughly according to the manufacturer's instructions and the fungicide label.
 - Record the date, time, weather conditions, application rate, and any other relevant observations for each plot.

Protocol for Disease Severity Assessment

Materials:

- Disease assessment scale or diagram
- Data collection sheets or electronic device

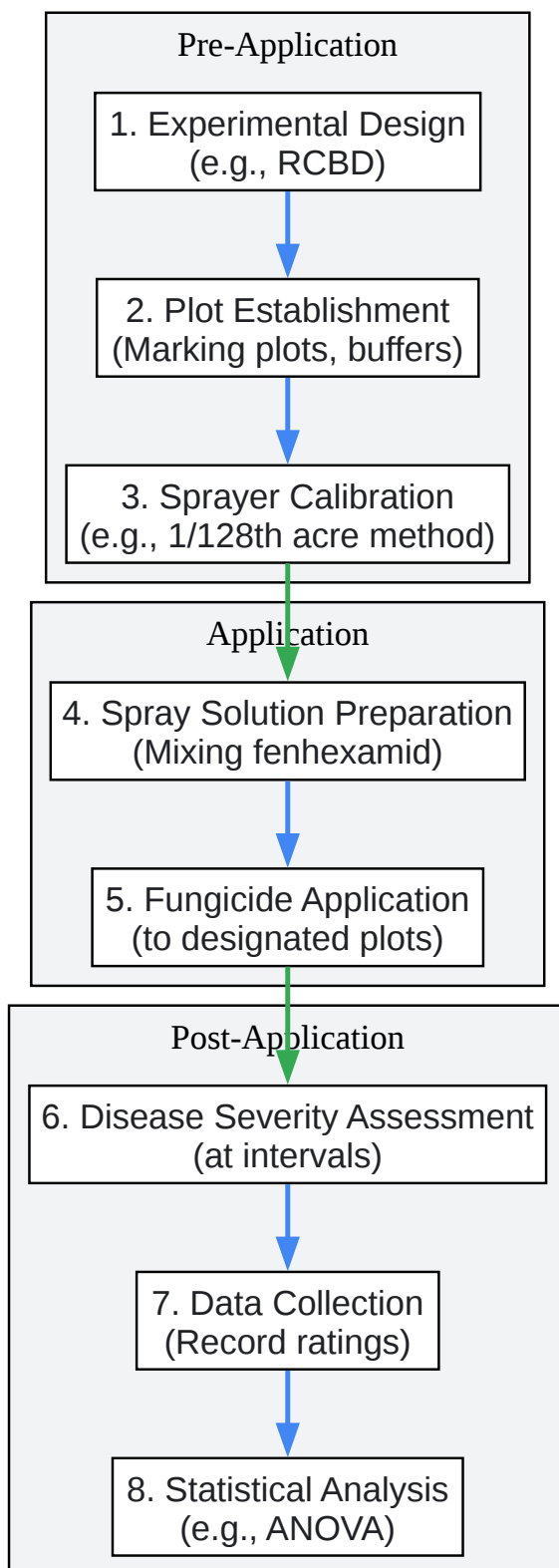
Procedure:

- Timing of Assessment: Disease assessments should be conducted at predetermined intervals after fungicide application, as well as at key growth stages (e.g., harvest).
- Sampling: Within each plot, randomly select a predetermined number of plants or fruit clusters to assess.
- Rating Disease Severity:
 - For gray mold, a common method is to use a rating scale based on the percentage of the fruit or bunch surface area affected by the disease.[\[13\]](#)[\[14\]](#)
 - Example of a 0-5 scale for strawberry fruit:[\[13\]](#)
 - 0 = No infection
 - 1 = <20% rotted area
 - 2 = 20.1% - 40% rotted area

- 3 = 40.1% - 60% rotted area
- 4 = 60.1% - 80% rotted area
- 5 = >80.1% rotted area
- Standard area diagrams can also be used to improve the accuracy of visual assessments.
[14]
- Data Recording: Record the disease severity rating for each sampled unit. This data can then be used to calculate the average disease severity for each plot and treatment.

Visualizations

Experimental Workflow for a Fenhexamid Efficacy Trial



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Caption: Workflow for a **fenhexamid** efficacy trial in research plots.

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